

In-Depth Technical Guide: Spectroscopic Data of 2-Amino-3-benzyloxypyrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3-benzyloxypyrazine

Cat. No.: B033915

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Amino-3-benzyloxypyrazine** (also known as 3-(benzyloxy)pyrazin-2-amine), a heterocyclic compound of interest in medicinal chemistry and drug development. This document presents available spectroscopic data, detailed experimental protocols for its synthesis, and a visual representation of the synthetic workflow.

Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **2-Amino-3-benzyloxypyrazine** (CAS No: 110223-15-9; Molecular Formula: C₁₁H₁₁N₃O).

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Source
7.74	d, $J=3.1$ Hz	1H	Pyrazine-H	[1]
7.48-7.32	m	6H	Phenyl-H & Pyrazine-H	[1] [2]
6.20	br	2H	NH ₂	[2]
5.45	s	2H	OCH ₂ Ph	[2]
5.38	s	2H	OCH ₂ Ph	[1]
4.78	br s	2H	NH ₂	[1]

Note: Variations in chemical shifts and multiplicities can occur due to different solvents and instrument conditions.

Table 2: Mass Spectrometry Data

m/z	Interpretation	Source
202.2	[M+H] ⁺	[1]

Note: At the time of this writing, publicly available ¹³C NMR and detailed IR spectroscopic data for **2-Amino-3-benzyloxypyrazine** are limited. Researchers are encouraged to perform these analyses for comprehensive characterization.

Experimental Protocols

A plausible synthetic route to **2-Amino-3-benzyloxypyrazine** involves the nucleophilic substitution of a halogenated pyrazine derivative with benzyl alcohol.[\[2\]](#)

Synthesis of 2-Amino-3-benzyloxypyrazine

Materials:

- 2-Amino-3-chloropyrazine

- Benzyl alcohol
- Sodium hydride (80% dispersion in mineral oil)
- N-methylpyrrolidinone (NMP)

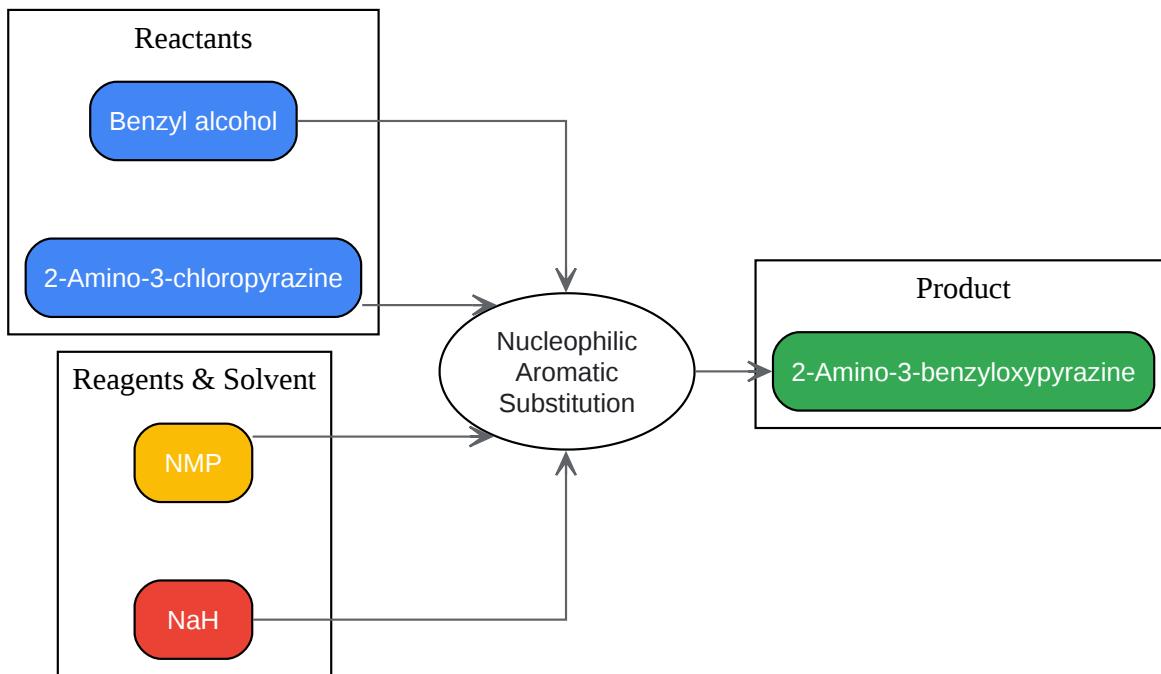
Procedure:[2]

- Under an inert atmosphere, add benzyl alcohol (1.1 equivalents) dropwise to a suspension of sodium hydride (1.1 equivalents) in N-methylpyrrolidinone.
- Stir the resulting mixture for 30 minutes.
- Add 2-Amino-3-chloropyrazine (1.0 equivalent) to the reaction mixture.
- Monitor the reaction progress by a suitable chromatographic technique (e.g., TLC or LC-MS).
- Upon completion, quench the reaction carefully with water.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **2-Amino-3-benzyloxy pyrazine**.

Yield: 82%[2]

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **2-Amino-3-benzyloxy pyrazine**.



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Caption: Synthesis of **2-Amino-3-benzylxypyrazine**.

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References

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